

# Spectroscopic Profile of 5-Chloro-3-methylbenzo[b]thiophene: A Technical Guide

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## Compound of Interest

Compound Name: 5-Chloro-3-methylbenzo[b]thiophene

Cat. No.: B095242

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## Introduction

**5-Chloro-3-methylbenzo[b]thiophene** is a substituted benzothiophene derivative of significant interest in medicinal chemistry and materials science. The benzothiophene scaffold is a key structural motif in a variety of biologically active compounds. The precise characterization of this molecule is paramount for its application in drug design, synthesis, and quality control. This technical guide provides an in-depth analysis of the spectroscopic data of **5-Chloro-3-methylbenzo[b]thiophene**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide will delve into the interpretation of the spectral features, offering insights into the structural elucidation of this compound. While a complete set of experimentally-verified spectra for this specific molecule is not readily available in public databases, this guide leverages data from closely related analogs and established spectroscopic principles to provide a robust and predictive analysis.

## Molecular Structure and Isotopic Considerations

The structure of **5-Chloro-3-methylbenzo[b]thiophene**, with the CAS number 19404-18-3, is presented below. The presence of a chlorine atom introduces isotopic complexity that is particularly relevant in mass spectrometry, as chlorine has two stable isotopes,  $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ , in an approximate ratio of 3:1. This results in characteristic M and M+2 isotopic patterns for chlorine-containing fragments.



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